

Application Notes: Siais100 Cell-Based Assay Protocol

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Compound of Interest

Compound Name: Siais100

Cat. No.: B15622037

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Introduction

SIAIS100 is a potent and specific proteolysis-targeting chimera (PROTAC) designed to degrade the BCR-ABL fusion protein.[1][2] The BCR-ABL oncoprotein is a constitutively active tyrosine kinase that is the primary driver of chronic myeloid leukemia (CML).[3][4] **SIAIS100** functions by simultaneously binding to the BCR-ABL protein and an E3 ubiquitin ligase, thereby inducing the ubiquitination and subsequent proteasomal degradation of BCR-ABL. This targeted degradation approach offers a promising therapeutic strategy for CML, including cases with resistance to conventional tyrosine kinase inhibitors (TKIs). These application notes provide detailed protocols for assessing the in vitro efficacy of **SIAIS100** using cell-based assays.

Principle of the Assay

The primary mechanism of action of **SIAIS100** is the degradation of the BCR-ABL protein. Therefore, the core of the cell-based assay is to quantify the amount of BCR-ABL protein in a relevant cell line (K562, a human CML cell line) following treatment with **SIAIS100**. This is typically achieved through Western blotting. Additionally, the downstream effect of BCR-ABL

degradation is a reduction in cell viability and proliferation, which can be measured using a metabolic activity assay such as the MTT assay.

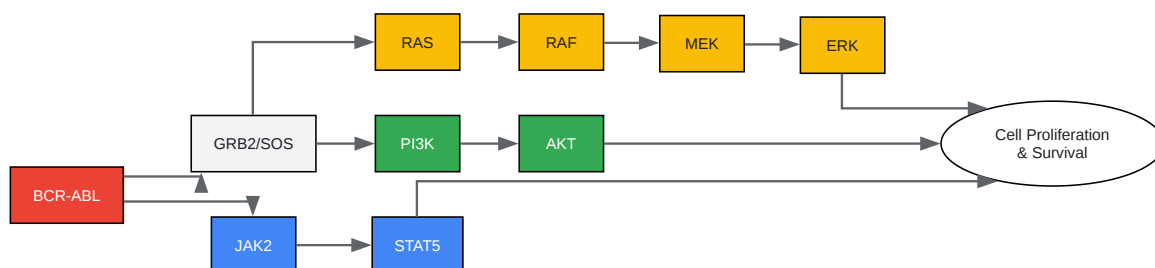
Quantitative Data Summary

The following table summarizes the key in vitro performance metrics of **SIAIS100** in K562 cells.

Parameter	Value	Cell Line	Description
IC50	12 nM	K562	The concentration of SIAIS100 that inhibits 50% of K562 cell proliferation.
DC50	2.7 nM	K562	The concentration of SIAIS100 that induces 50% degradation of BCR-ABL protein.
Dmax	91.2%	K562	The maximum percentage of BCR-ABL protein degradation achieved with SIAIS100.

Signaling Pathway

The BCR-ABL oncoprotein activates multiple downstream signaling pathways that promote cell proliferation and survival. **SIAIS100**-mediated degradation of BCR-ABL inhibits these pro-survival signals.

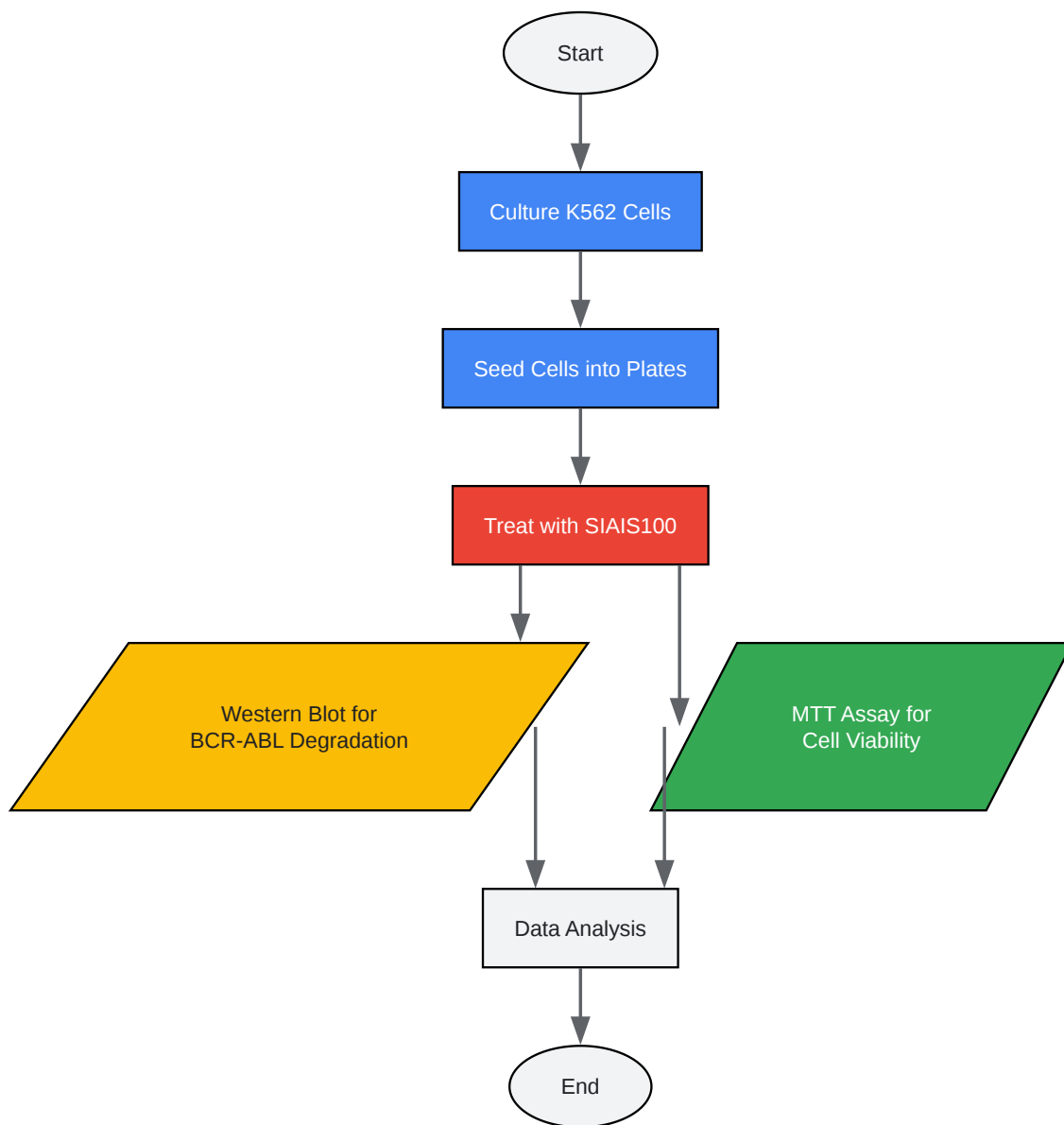


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Caption: BCR-ABL downstream signaling pathways.

Experimental Workflow

The following diagram outlines the general workflow for evaluating **SIAIS100** in a cell-based assay.



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References

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